Topic: Fundamental Differences Between Lactose and 2'-O-Methyllactose

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Compound of Interest

Compound Name:	*2'-O-Methyllactose*
CAS No.:	*77667-98-2*
Cat. No.:	*B602402*

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A Senior Application Scientist's Guide to Differentiating Lactose and 2'-O-Methyllactose: From Structural Nuances to Functional Consequences

This guide provides a comprehensive technical overview of the core distinctions between the common disaccharide lactose and its synthetically modified analog, **2'-O-Methyllactose**. We will move beyond surface-level comparisons to dissect the critical chemical, structural, and biological ramifications of a single methylation event. For professionals in drug discovery and molecular research, understanding these differences is paramount for designing targeted experiments, interpreting binding data, and developing novel therapeutics, particularly those aimed at modulating galectin activity.

The Molecules at a Glance: Lactose and its Methylated Counterpart

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Lactose is a disaccharide composed of D-galactose and D-glucose units linked by a β-1,4 glycosidic bond.[1][2] It is famously known as milk sugar and serves as a primary energy source in mammalian infants.[1][3] Its biological significance, however, extends to being a fundamental recognition motif for a class of endogenous lectins known as galectins.[4]

2'-O-Methyllactose is a derivative where the hydroxyl group (-OH) at the C2 position of the glucose unit (designated as the 2' position) is replaced by a methoxy group (-OCH3).[5] This seemingly minor alteration fundamentally changes the molecule's properties, transforming it from a simple sugar into a specialized molecular probe and potential therapeutic agent.[6]

Comparative Physicochemical Properties

The introduction of the methyl group imparts distinct characteristics that are critical for experimental design and application.

Feature	Lactose	2'-O-Methyllactose
Molecular Formula	$C_{12}H_{22}O_{11}$[1][2]	$C_{13}H_{24}O_{11}$[5]
Molar Mass	342.30 g/mol [2]	356.32 g/mol [5]
Key Structural Feature	β-D-galactopyranosyl-(1→4)-D-glucose[3]	β-D-galactopyranosyl-(1→4)-2-O-methyl-D-glucose
Hydrogen Bond Donors	8[2]	7
Key Difference	Free hydroxyl group at C2' of glucose	Methoxy group at C2' of glucose

The Structural Divergence: Impact of the 2'-O-Methyl Group

The core difference lies in the substitution at the C2' position. In lactose, this position holds a hydroxyl group capable of acting as both a hydrogen bond donor and acceptor. In **2'-O-Methyllactose**, the hydrogen is replaced by a methyl group, converting it into a bulkier, more hydrophobic, and solely hydrogen-bond-accepting methoxy group.

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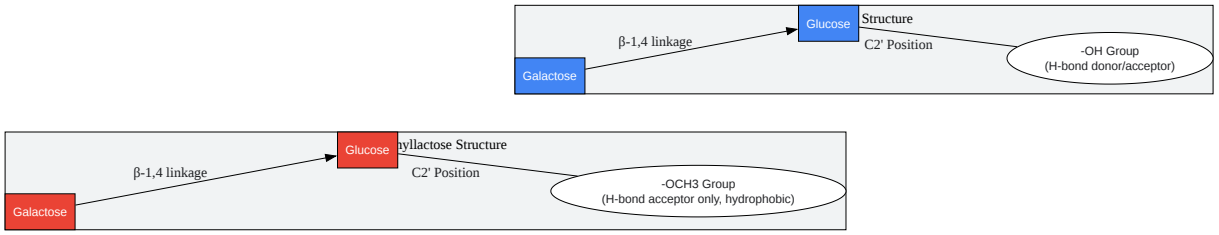

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Caption: Core structural difference between lactose and **2'-O-Methyllactose**.

This modification has two primary consequences:

- Steric Hindrance: The methyl group introduces bulk, which can influence how the molecule fits into a protein's binding pocket.
- Altered Hydrogen Bonding: The loss of a hydrogen bond donor at the 2' position prevents interactions that are possible for lactose, while the introduction of a hydrophobic methyl group enables new van der Waals or hydrophobic interactions.

The Functional Divide: Modulating Galectin Interactions

The most significant functional difference between these two molecules lies in their interaction with galectins. Galectins are a family of proteins that bind β-galactoside sugars and are implicated in a host of diseases, including cancer, fibrosis, and chronic inflammation.[6][7] They have emerged as critical drug development targets.[8][9]

Lactose itself is the parent ligand for galectins but generally binds with weak affinity.[10][11] The structural modifications in **2'-O-Methyllactose** can dramatically and selectively enhance

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this binding. For example, the methyl group can occupy a hydrophobic pocket in the carbohydrate recognition domain (CRD) of certain galectins, such as galectin-3, leading to tighter and more specific binding. This makes **2'-O-Methyllactose** not just a derivative, but a selective modulator.[6]

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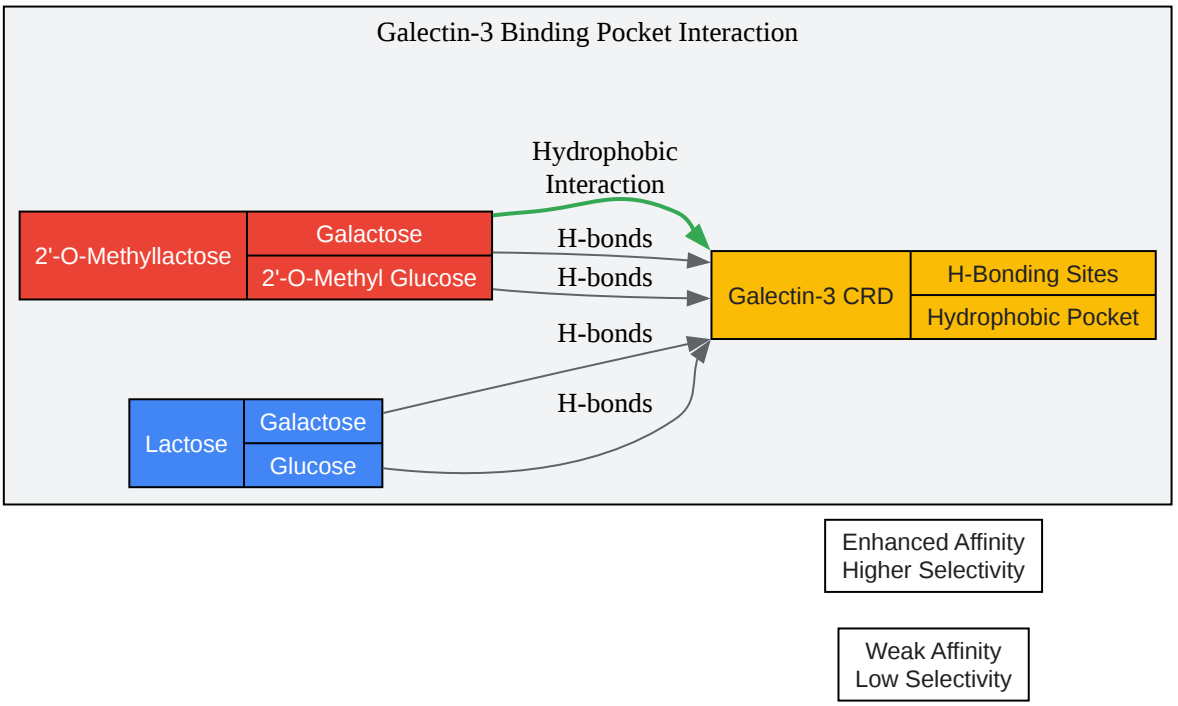

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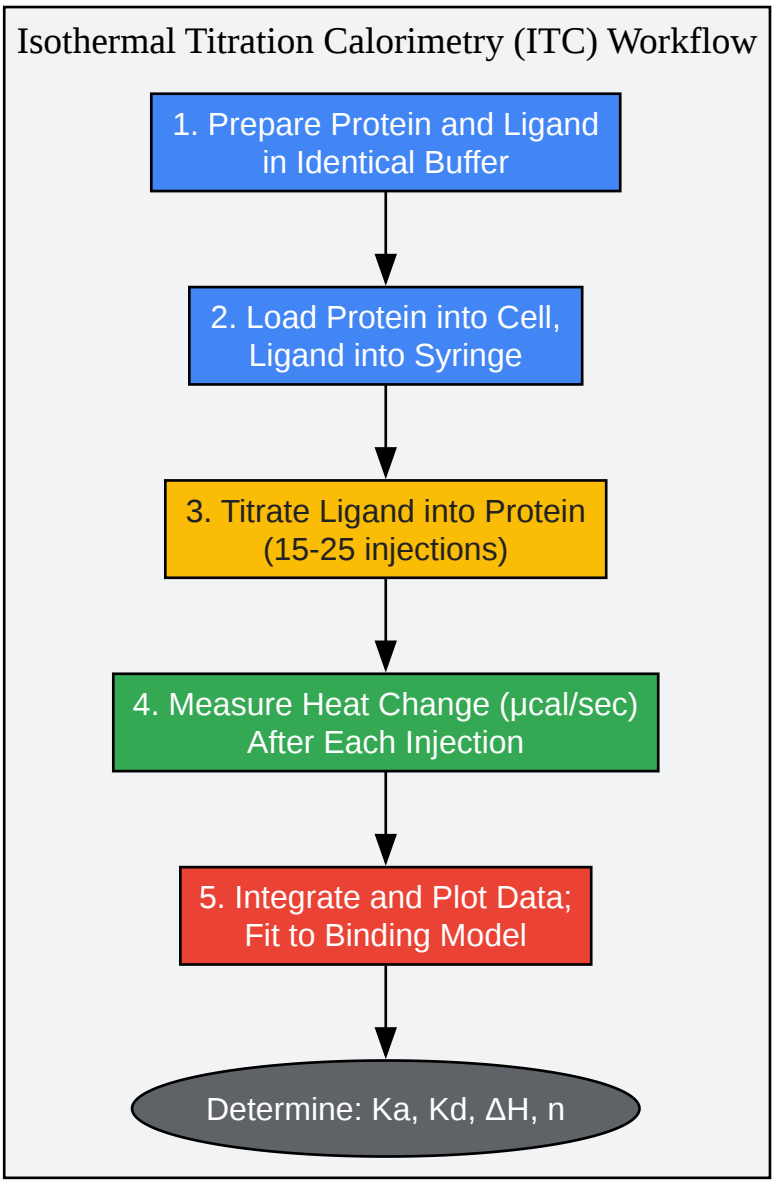

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